

Application Note: Advanced Multiplex qPCR Assays Using Quasar 670

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Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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Introduction

Multiplex quantitative polymerase chain reaction (qPCR) is a powerful technique that enables the simultaneous detection and quantification of multiple nucleic acid targets within a single reaction.[1] This approach offers significant advantages, including conservation of precious samples, reduced reagent costs, and increased throughput.[1] The selection of appropriate fluorophores is critical to the success of multiplexing, as their spectral characteristics determine the number of targets that can be distinctly analyzed.[2] **Quasar 670**, a fluorescent dye that emits in the red region of the spectrum, is an excellent candidate for multiplex assays, serving as a direct replacement for Cy5.[3][4] This note describes the principles and applications of incorporating **Quasar 670** into multiplex qPCR assays alongside other common fluorophores.

Principles of Fluorophore Selection for Multiplexing

Effective multiplex qPCR relies on the careful selection of reporter dyes with minimal spectral overlap.[2][5] The instrument used must be capable of exciting each fluorophore and spectrally resolving their individual emission signals.[2][6] **Quasar 670**, with an excitation maximum around 647 nm and an emission maximum at approximately 670 nm, occupies a distinct

spectral channel, making it compatible with commonly used dyes such as FAM, HEX, VIC, and ROX.[\[4\]](#)[\[7\]](#)[\[8\]](#)

A crucial component of probe design is the selection of a suitable quencher. For **Quasar 670**, Black Hole Quencher®-2 (BHQ®-2) is recommended for efficient quenching, which ensures a high signal-to-noise ratio.[\[3\]](#)[\[4\]](#)[\[9\]](#)

Fluorophore and Quencher Selection Guide

The following table summarizes the spectral properties of **Quasar 670** and other fluorophores commonly used in multiplex qPCR, along with their recommended quenchers.

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Common Channel	Recommended Quencher
FAM	495	520	Green	BHQ-1
VIC/HEX	538	559	Yellow/Orange	BHQ-1
ROX	589	610	Red	BHQ-2
Quasar 670	647	670	Far-Red/Cyan	BHQ-2
Quasar 705	690	705	Near-IR	BHQ-2 / BHQ-3

Note: Spectral values can vary slightly based on experimental conditions and conjugation.

Detailed Protocols

Protocol 1: Multiplex qPCR Assay Design and Validation

This protocol outlines the essential steps for designing and validating a robust multiplex qPCR assay incorporating a **Quasar 670**-labeled probe.

1. Target Selection and Primer/Probe Design:

- Target Selection: Choose unique regions for each gene of interest to ensure specificity.[\[1\]](#)
Aim for amplicon lengths between 70 and 150 bp for optimal qPCR efficiency.[\[10\]](#)
- Primer Design:

- Design all primers to have a similar melting temperature (T_m), ideally between 55-60°C. [\[10\]](#)[\[11\]](#)
- Ensure a GC content of 40-60%.
- Use software like Primer-BLAST or Primer3 to check for specificity and avoid primer-dimer formation. [\[1\]](#)[\[12\]](#)
- Probe Design:
 - Design probes with a T_m that is 8-10°C higher than the corresponding primers. [\[10\]](#)
 - The probe should not have secondary structures.
 - Label the probe for the fourth target with **Quasar 670** at the 5' end and BHQ-2 at the 3' end.

2. In Silico and Singleplex Validation:

- In Silico Analysis: Perform a BLAST search with all primer and probe sequences to confirm specificity against your target organism's genome. [\[1\]](#)[\[13\]](#)
- Singleplex Validation: Before combining assays, it is critical to test each primer/probe set individually. [\[10\]](#)
 - Run a standard curve using a dilution series of your template to determine the amplification efficiency of each assay.
 - The efficiency should be between 90-105% with an R^2 value >0.980 . [\[11\]](#)

3. Multiplex Assay Optimization:

- Primer Concentration: Competition for reagents can occur in a multiplex reaction. [\[10\]](#)[\[14\]](#) If one target is significantly more abundant, consider limiting the primer concentration for that target to prevent reagent depletion. [\[14\]](#) Start with a standard primer concentration (e.g., 300-500 nM) and optimize as needed.
- Multiplex Validation:

- Run the multiplex assay alongside singleplex reactions on the same plate using the same template dilutions.[\[10\]](#)
- Calculate the change in quantification cycle (ΔCq) for each target ($\Delta Cq = Cq_{\text{multiplex}} - Cq_{\text{singleplex}}$).
- A ΔCq of less than 1 indicates no significant inhibition, and the multiplex assay is performing well.[\[10\]](#) If the ΔCq is greater than 1, further optimization of primer concentrations or master mix components is required.[\[10\]](#)

4. Instrument Setup and Dye Calibration:

- Ensure your qPCR instrument is calibrated for the specific set of dyes you are using, including **Quasar 670**.[\[2\]](#)[\[6\]](#) This step is crucial for accurate spectral deconvolution and prevents signal crosstalk between channels.[\[5\]](#)[\[6\]](#)

Protocol 2: Multiplex qPCR Reaction Setup and Thermal Cycling

1. Reaction Master Mix: Prepare a master mix for the desired number of reactions, plus a 10% overage to account for pipetting errors.

Component	Final Concentration	Volume for 20 μ L Reaction
2x qPCR Master Mix	1x	10.0 μ L
Forward Primer (Target 1 - FAM)	300 nM	0.6 μ L (of 10 μ M stock)
Reverse Primer (Target 1 - FAM)	300 nM	0.6 μ L (of 10 μ M stock)
Probe (Target 1 - FAM)	150 nM	0.3 μ L (of 10 μ M stock)
Forward Primer (Target 2 - HEX)	300 nM	0.6 μ L (of 10 μ M stock)
Reverse Primer (Target 2 - HEX)	300 nM	0.6 μ L (of 10 μ M stock)
Probe (Target 2 - HEX)	150 nM	0.3 μ L (of 10 μ M stock)
Forward Primer (Target 3 - ROX)	300 nM	0.6 μ L (of 10 μ M stock)
Reverse Primer (Target 3 - ROX)	300 nM	0.6 μ L (of 10 μ M stock)
Probe (Target 3 - ROX)	150 nM	0.3 μ L (of 10 μ M stock)
Fwd Primer (Target 4 - Q670)	300 nM	0.6 μ L (of 10 μ M stock)
Rev Primer (Target 4 - Q670)	300 nM	0.6 μ L (of 10 μ M stock)
Probe (Target 4 - Q670)	150 nM	0.3 μ L (of 10 μ M stock)
Template DNA/cDNA	Variable	2.0 μ L
Nuclease-Free Water	-	Up to 20 μ L

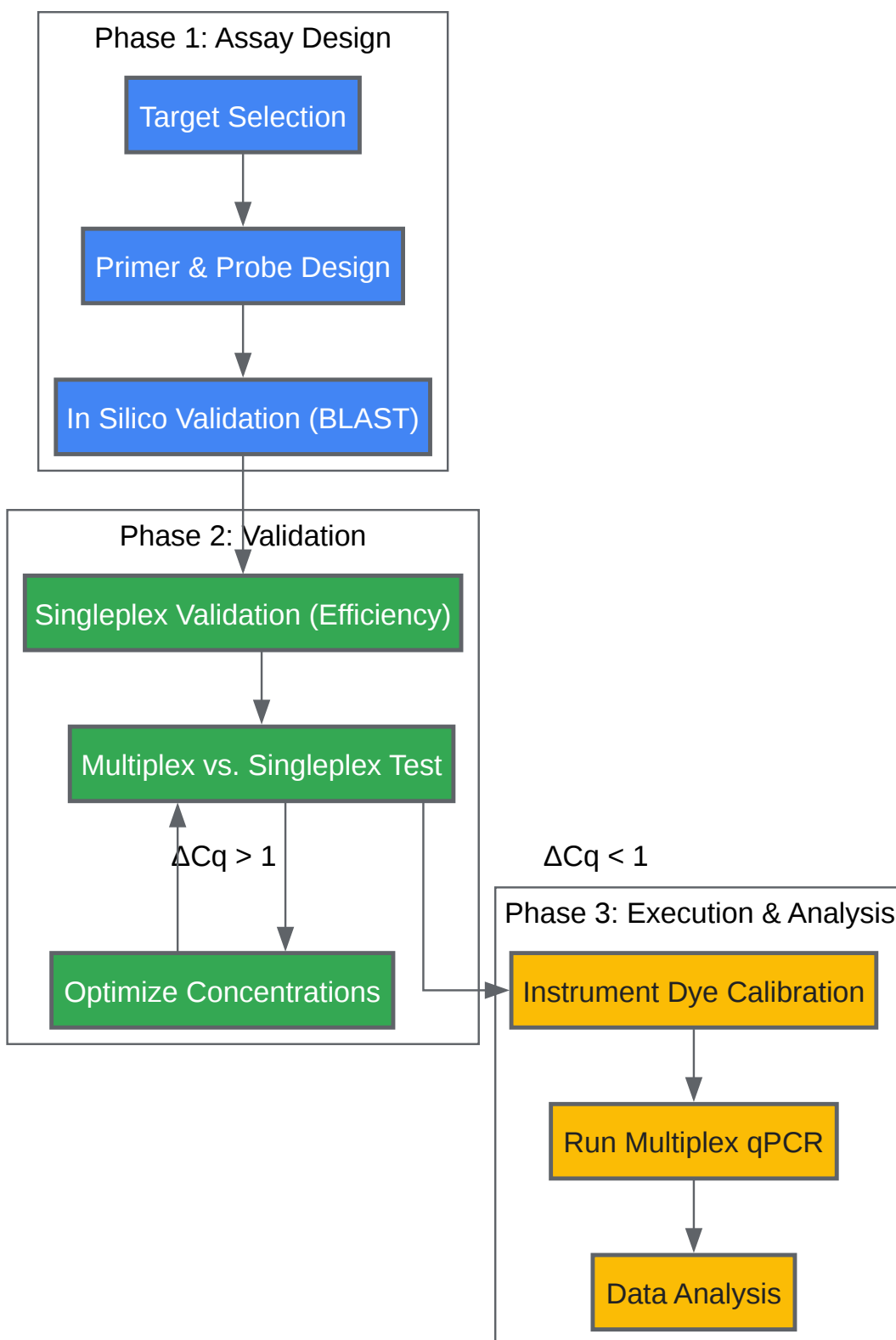
2. Thermal Cycling Protocol: The following is a standard 2-step thermal cycling protocol. Conditions may need to be optimized based on the specific master mix and primer Tms.

Step	Temperature	Time	Cycles
Polymerase Activation	95°C	2 minutes	1
Denaturation	95°C	15 seconds	40
Anneal/Extend/Acquire	60°C	60 seconds	

Visualizations and Data

Experimental Workflow Diagram

The following diagram illustrates the key stages in developing and running a multiplex qPCR assay.

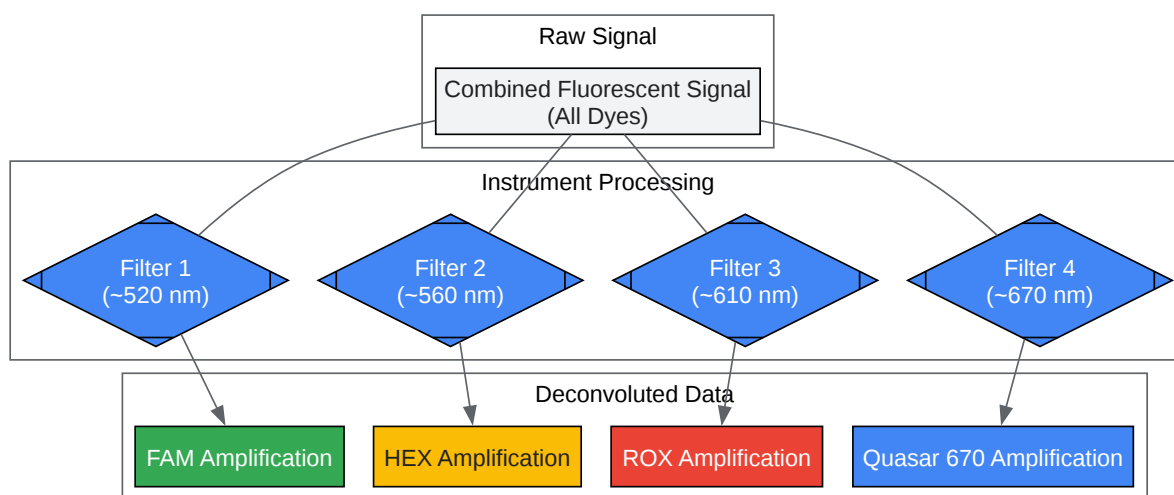


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Caption: Workflow for designing and validating a multiplex qPCR assay.

Signal Deconvolution Logic

This diagram illustrates the conceptual separation of fluorescent signals in a 4-plex qPCR instrument.



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Caption: Conceptual flow of multiplex signal detection and separation.

Example Quantitative Data

The following table presents hypothetical data from a 4-plex validation experiment comparing singleplex and multiplex Cq values for four gene targets.

Target Gene	Reporter Dye	Singleplex Cq (Avg)	Multiplex Cq (Avg)	Δ Cq (Multi - Single)	Singleplex Efficiency (%)
Gene A	FAM	21.54	21.78	0.24	98.5
Gene B	HEX	24.89	25.05	0.16	101.2
Gene C (Ref)	ROX	19.21	19.40	0.19	99.1
Gene D	Quasar 670	28.15	28.45	0.30	97.8

Results show a Δ Cq < 1 for all targets, including the one detected with **Quasar 670**, indicating successful multiplexing with minimal cross-reaction inhibition.

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